

Handling and Applications of 5-Aminopicolinaldehyde

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Compound of Interest

Compound Name: 5-Aminopicolinaldehyde

CAS No.: 1060804-21-8

Cat. No.: B2929154

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A Technical Safety & Utilization Guide

Part 1: Molecular Architecture & Identity

5-Aminopicolinaldehyde (5-amino-2-pyridinecarboxaldehyde) is a bifunctional pyridine derivative acting as a critical "linchpin" scaffold in medicinal chemistry.^[1] Its dual reactivity—offering both a nucleophilic amine and an electrophilic aldehyde—makes it invaluable for constructing fused heterocycles (e.g., pyridopyrimidines) but simultaneously renders it chemically labile and prone to degradation.

Chemical Identity Table^[2]

Parameter	Data
IUPAC Name	5-Aminopyridine-2-carbaldehyde
Common Synonyms	5-Aminopicolinaldehyde; 6-Formylpyridin-3-amine
CAS Number	1060804-21-8 (Free base) / 75908-75-7 (Generic/Salt forms)
Molecular Formula	C ₆ H ₆ N ₂ O
Molecular Weight	122.12 g/mol
Physical State	Yellow to dark orange solid (Darkening indicates degradation)
Solubility	Soluble in DMSO, MeOH, DCM; slightly soluble in water.[2]

Part 2: Hazard Profiling & Risk Mitigation

Standard GHS classifications provide a baseline, but for research applications, we must understand the mechanistic toxicology.

GHS Classification (29 CFR 1910.1200)

- Skin Irritation (Category 2): H315 - Causes skin irritation.[3][4][5]
- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.[5]
- STOT-SE (Category 3): H335 - May cause respiratory irritation.[5]

Mechanistic Hazard Insight (The "Why")

Unlike simple aldehydes, **5-aminopicolinaldehyde** possesses a high sensitization potential. Aminopyridines are known to penetrate the stratum corneum effectively. Once absorbed, the aldehyde moiety can form Schiff bases with lysine residues in skin proteins, acting as a hapten that triggers immune responses (allergic contact dermatitis).

Critical Safety Directive: Do not rely solely on nitrile gloves for prolonged exposure. Double-gloving or using laminate film (Silver Shield) gloves is recommended for handling concentrated stock solutions.

Part 3: Stability Dynamics (Expertise & Experience)

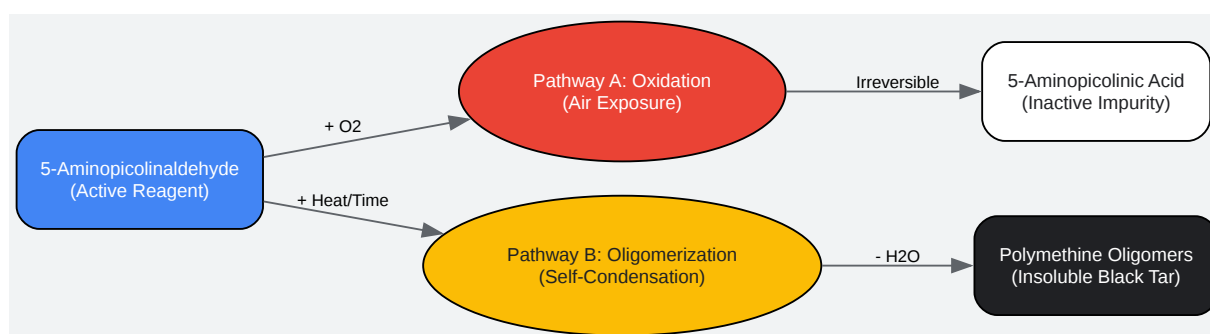
The primary challenge with **5-aminopicolinaldehyde** is not acute toxicity, but chemical instability. Understanding this prevents failed experiments.

The "Schiff Base Paradox"

This molecule contains a primary amine and an aldehyde. While they are on the same ring, the geometry prevents intramolecular cyclization. However, intermolecular attack is favorable.

- Oxidation: The aldehyde C-H bond is labile; exposure to air converts it to 5-aminopicolinic acid (colorless solid turns white/grey).
- Oligomerization: The amine of Molecule A attacks the aldehyde of Molecule B, ejecting water and forming an imine (Schiff base). This propagates, forming dark, insoluble oligomers (the "black tar" often found in old bottles).

Visualizing the Degradation Pathway:



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Figure 1: Degradation pathways of **5-aminopicolinaldehyde**. Pathway B is accelerated by concentration and heat.

Part 4: Safe Handling & Storage Protocol

This protocol serves as a self-validating system. If the validation step fails, do not proceed to synthesis.

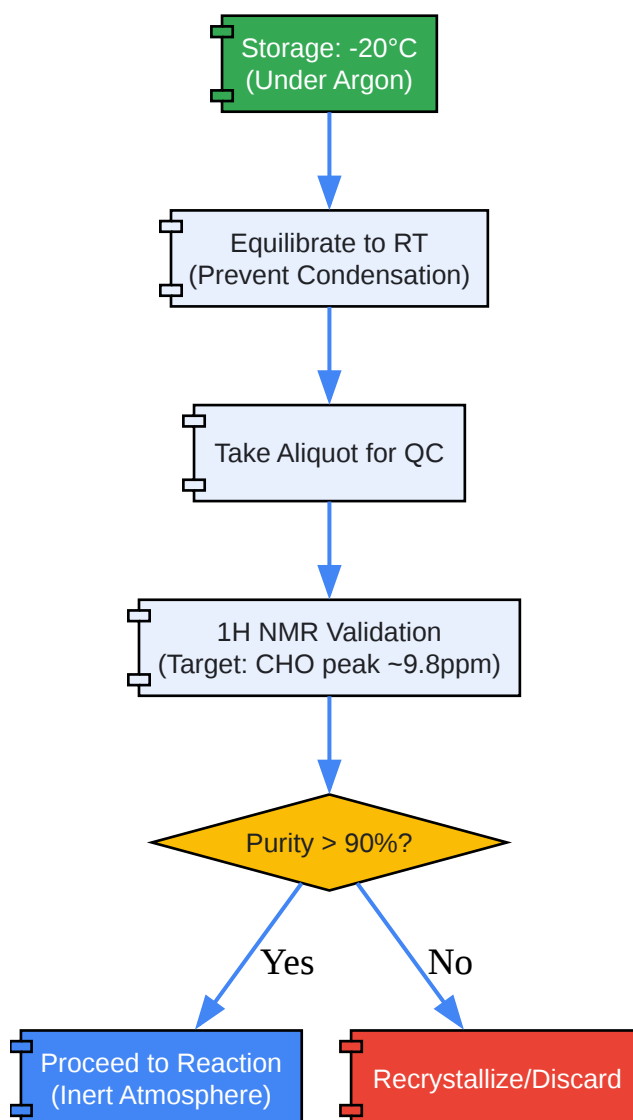
4.1 Storage Strategy

- Atmosphere: Store strictly under Argon or Nitrogen.
- Temperature: -20°C (Freezer). Room temperature storage leads to significant degradation within weeks.
- Container: Amber glass (light sensitive) with Parafilm or Teflon tape seal.

4.2 Handling Workflow (The "Schlenk" Standard)

- Equilibration: Allow the container to warm to room temperature before opening to prevent water condensation (which accelerates polymerization).
- Validation (The "Go/No-Go" Step):
 - Take a small aliquot (~5 mg).
 - Dissolve in DMSO-d6.
 - Run 1H NMR: Look for the aldehyde proton singlet at ~9.8 ppm.
 - Criteria: If the integral of the aldehyde peak is <90% relative to the aromatic ring protons, or if broad peaks appear in the aliphatic region (oligomers), purify immediately or discard.
- Transfer: Use a dry syringe or handle inside a glovebox. Avoid using metal spatulas if the compound is slightly acidic/wet, as trace metals catalyze oxidation.

Workflow Diagram:



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Figure 2: Operational workflow for handling labile amino-aldehydes.

Part 5: Synthetic Utility & Applications

Causality in Experimental Choice: Why use this reagent?

5.1 Reductive Amination

This is the most common application. The aldehyde reacts with a secondary amine to form an intermediate iminium ion, which is then reduced (typically with $\text{NaBH}(\text{OAc})_3$) to form a stable amine linkage.

- Protocol Tip: Because **5-aminopicolinaldehyde** is unstable, pre-mix the secondary amine and the aldehyde in the solvent (DCM or DCE) for 15-30 minutes before adding the reducing agent. This ensures the aldehyde is "trapped" as the iminium species before it can self-polymerize.

5.2 Heterocycle Synthesis (Friedländer-type)

Used to synthesize 1,X-naphthyridines or pyridopyrimidines. The amino group at C5 and aldehyde at C2 provide a "push-pull" electronic system that facilitates condensation with ketones or nitriles under basic conditions [1].

Part 6: Emergency Response & Waste

Scenario	Response Protocol
Eye Contact	Rinse cautiously with water for 15 mins. Remove contact lenses.[5][6][7] Seek immediate medical attention (Aldehydes can cause corneal clouding).[7]
Skin Contact	Wash with soap and water.[3][5][6] If redness persists (sensitization), consult a dermatologist.
Spill	Do not sweep dry dust (inhalation risk). Wet with inert solvent (isopropanol), absorb with vermiculite, and place in a closed container.
Waste	Dispose of as hazardous organic waste (Halogen-free). Do not mix with strong acids or oxidizers in the waste stream.

References

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